

2-Aminoanthraquinone in Organic Electronics: A Comparative Performance Guide

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Compound of Interest

Compound Name: 2-Aminoanthraquinone

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Organic electronics is a rapidly advancing field, holding promise for flexible, low-cost, and large-area electronic devices. The performance of these devices is intrinsically linked to the properties of the organic semiconductor materials used. This guide provides a comparative performance evaluation of **2-Aminoanthraquinone** (2-AAQ), a lesser-explored organic semiconductor, against well-established materials in organic field-effect transistors (OFETs).

Performance Snapshot: 2-Aminoanthraquinone vs. The Field

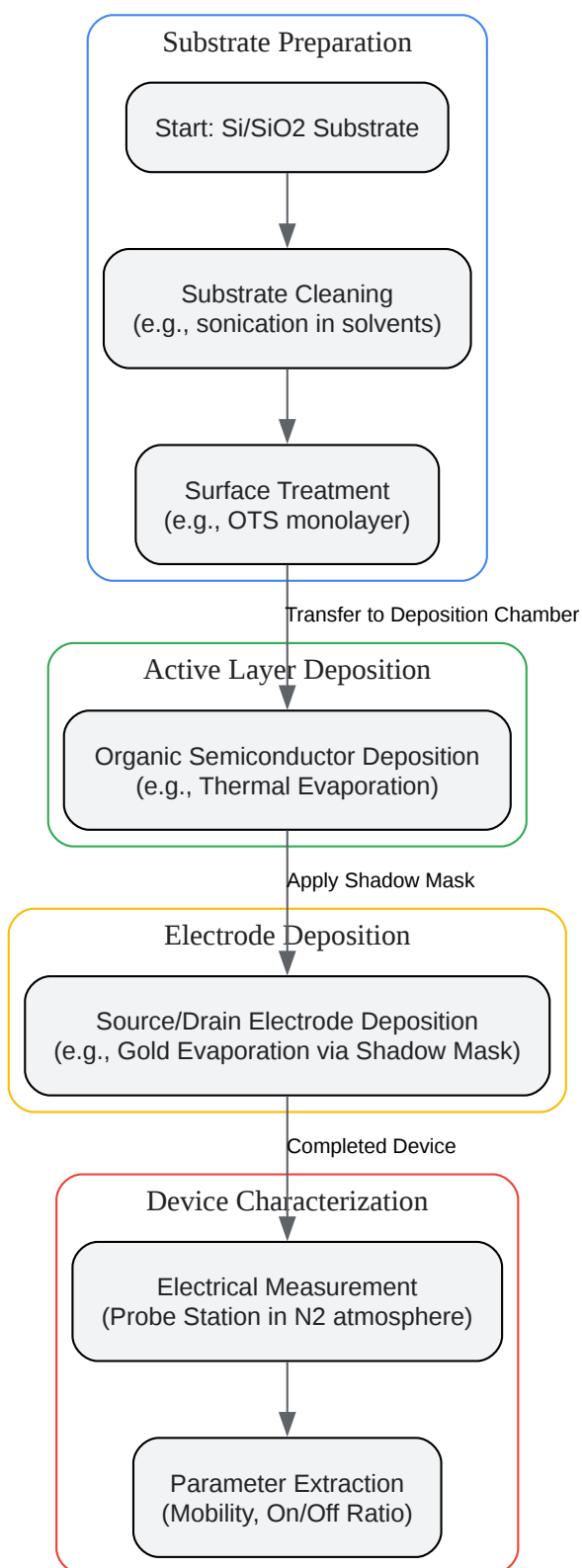
Quantitative data on the performance of **2-Aminoanthraquinone** in OFETs is not extensively available in current literature. Its primary application in organic electronics has been explored in the context of environmental sensors, where its inherent properties like hydrophobicity and high thermal stability are advantageous.^{[1][2]} However, to provide a performance context, the following table compares the known electronic properties of a related amino-anthracene derivative with those of common high-performance organic semiconductors.

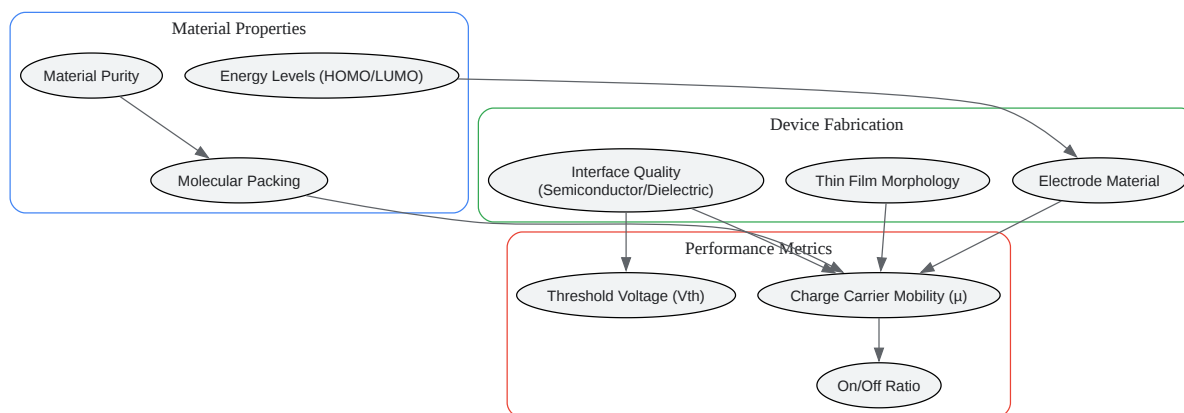
Organic Semiconductor	Charge Carrier Mobility (cm ² /Vs)	On/Off Ratio	Device Type	Key Advantages
2-Amino-anthracene derivative (10-OPIA)	5.22 x 10 ⁻⁵	10 ⁴	p-type OFET	Mesogenic properties for controlled charge transport.[3][4]
Pentacene	~1.52	1.5 x 10 ⁷	p-type OFET	High mobility, well-studied material.
Rubrene	up to 4.6	>10 ⁵	p-type OFET	Very high mobility in single-crystal devices. [5]
Fullerene (C60)	up to 6	>10 ⁶	n-type OFET	High electron mobility.[6]
2,6-Diphenylanthracene (DPA)	up to 6.8	10 ⁸	p-type OFET	High mobility and on/off ratio.[7]
2,6-bis(2-thienylvinyl)anthracene	up to 0.4	-	p-type OFET	Good electrical performance with ease of synthesis.[8]

Experimental Protocols: A Generalized Approach

The fabrication and characterization of organic field-effect transistors involve a series of well-defined steps. While specific parameters may vary depending on the semiconductor, the following protocol outlines a typical workflow for a top-contact, bottom-gate OFET.

Device Fabrication Workflow





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